

Physicochemical Properties of Sodium Isobutyrate: An In-depth Technical Guide for Researchers

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Compound of Interest

Compound Name: Sodium isobutyrate

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This technical guide provides a comprehensive overview of the core physicochemical properties of **sodium isobutyrate**, tailored for researchers, scientists, and professionals in drug development. This document summarizes essential data, outlines experimental protocols for property determination, and visualizes key biological signaling pathways influenced by this compound.

Core Physicochemical Properties

Sodium isobutyrate, the sodium salt of isobutyric acid, is a white crystalline solid at room temperature.^[1] It is generally stable under normal conditions but should be stored in a cool, dry place to prevent degradation.^[1]

Quantitative Data Summary

The following tables provide a consolidated summary of the key physicochemical properties of **sodium isobutyrate**.

Identifier	Value	Reference
Chemical Name	Sodium 2-methylpropanoate	[2][3]
Synonyms	Sodium isobutanoate, Isobutyric acid sodium salt	[1][4]
Molecular Formula	C ₄ H ₇ NaO ₂	[2][4]
CAS Number	996-30-5	[5]

Property	Value	Notes and References
Molecular Weight	110.09 g/mol	[4][5]
Appearance	White Powder/Crystalline Solid	[1][2]
Melting Point	253.7 °C or 320 °C	There are conflicting reports on the melting point. One source indicates 253.7 °C[6], while others state 320 °C.[2][4] This discrepancy may be due to different measurement conditions or potential decomposition at higher temperatures.
Boiling Point	Not Applicable (Decomposes)	The boiling point of 155.2 °C often cited refers to the parent compound, isobutyric acid[2][7], not the sodium salt. As an ionic solid, sodium isobutyrate is expected to decompose at high temperatures before boiling.
Density	0.983 g/cm ³	[2][4]
Solubility in Water	0.1 g/mL (100 g/100 mL) at 25 °C	[8]
pKa of Parent Acid	4.84 - 4.86	The pKa of the conjugate acid, isobutyric acid, is reported as 4.84 at 20 °C[9] and 4.86.[10] This indicates that in aqueous solution, sodium isobutyrate will be fully dissociated.

Experimental Protocols for Property Determination

The following sections detail generalized methodologies for determining key physicochemical properties of **sodium isobutyrate**.

Melting Point Determination (Capillary Method)

The melting point of a crystalline solid is a key indicator of its purity.[11] A sharp melting range typically signifies a high-purity compound.[12]

Objective: To determine the temperature range over which **sodium isobutyrate** transitions from a solid to a liquid.

Methodology:

- **Sample Preparation:** A small amount of finely powdered, dry **sodium isobutyrate** is packed into a capillary tube to a height of 1-2 mm.[13]
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, adjacent to a calibrated thermometer.[12][14]
- **Heating:** The sample is heated at a slow, controlled rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.[12]
- **Observation:** The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the last solid crystal disappears (completion of melting) are recorded. This range is the melting point of the sample.[13]

Aqueous Solubility Determination

Solubility is defined as the maximum amount of a substance that can dissolve in a given amount of solvent at a specific temperature.[15]

Objective: To quantify the solubility of **sodium isobutyrate** in water.

Methodology:

- **Preparation of a Saturated Solution:** An excess amount of **sodium isobutyrate** is added to a known volume of deionized water in a sealed container.

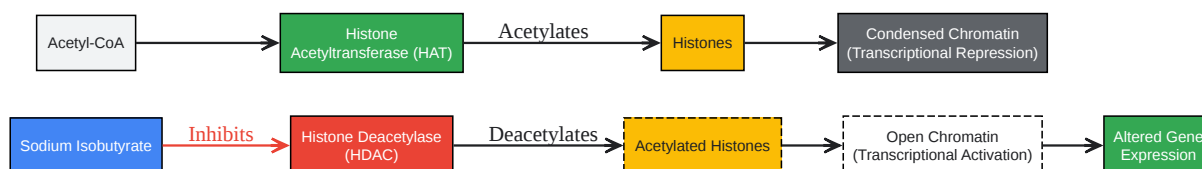
- Equilibration: The mixture is agitated at a constant temperature (e.g., 25 °C) for a sufficient period to ensure equilibrium is reached (i.e., the maximum amount of solid has dissolved). [16]
- Separation: The undissolved solid is separated from the solution by filtration or centrifugation.
- Quantification: A known volume of the clear, saturated supernatant is carefully removed. The water is then evaporated, and the mass of the remaining dry **sodium isobutyrate** is measured.
- Calculation: The solubility is calculated and expressed in grams of solute per 100 mL of water (g/100 mL).[15]

Biological Activity and Signaling Pathways

Sodium butyrate, a close structural analog of **sodium isobutyrate**, is well-documented as a histone deacetylase (HDAC) inhibitor.[17][18] This activity underlies its influence on various cellular signaling pathways, leading to effects on gene expression, cell cycle, and inflammation. [17][19]

Histone Deacetylase (HDAC) Inhibition

Sodium isobutyrate is known to promote the inhibition of histone deacetylase, which can in turn affect gene expression.[1] The general mechanism for HDAC inhibition by short-chain fatty acids like butyrate involves the noncompetitive binding to the zinc-containing active site of class I and II HDACs.[17] This inhibition leads to hyperacetylation of histones, altering chromatin structure and modulating the transcription of target genes.[19]

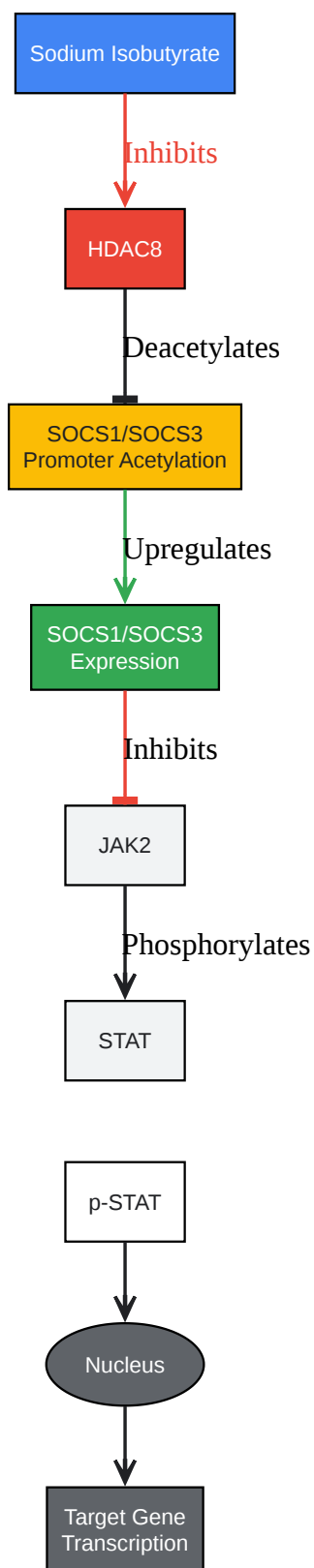


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Caption: Mechanism of HDAC inhibition by **sodium isobutyrate**.

Modulation of the JAK2/STAT Signaling Pathway

Sodium butyrate has been shown to inhibit the Janus kinase 2/signal transducers and activators of transcription (JAK2/STAT) signaling pathway.^[20] This is achieved by upregulating the expression of Suppressors of Cytokine Signaling (SOCS) proteins, which are negative feedback inhibitors of this pathway. The upregulation of SOCS is a consequence of HDAC inhibition and subsequent histone hyperacetylation at the SOCS gene promoters.^[20]

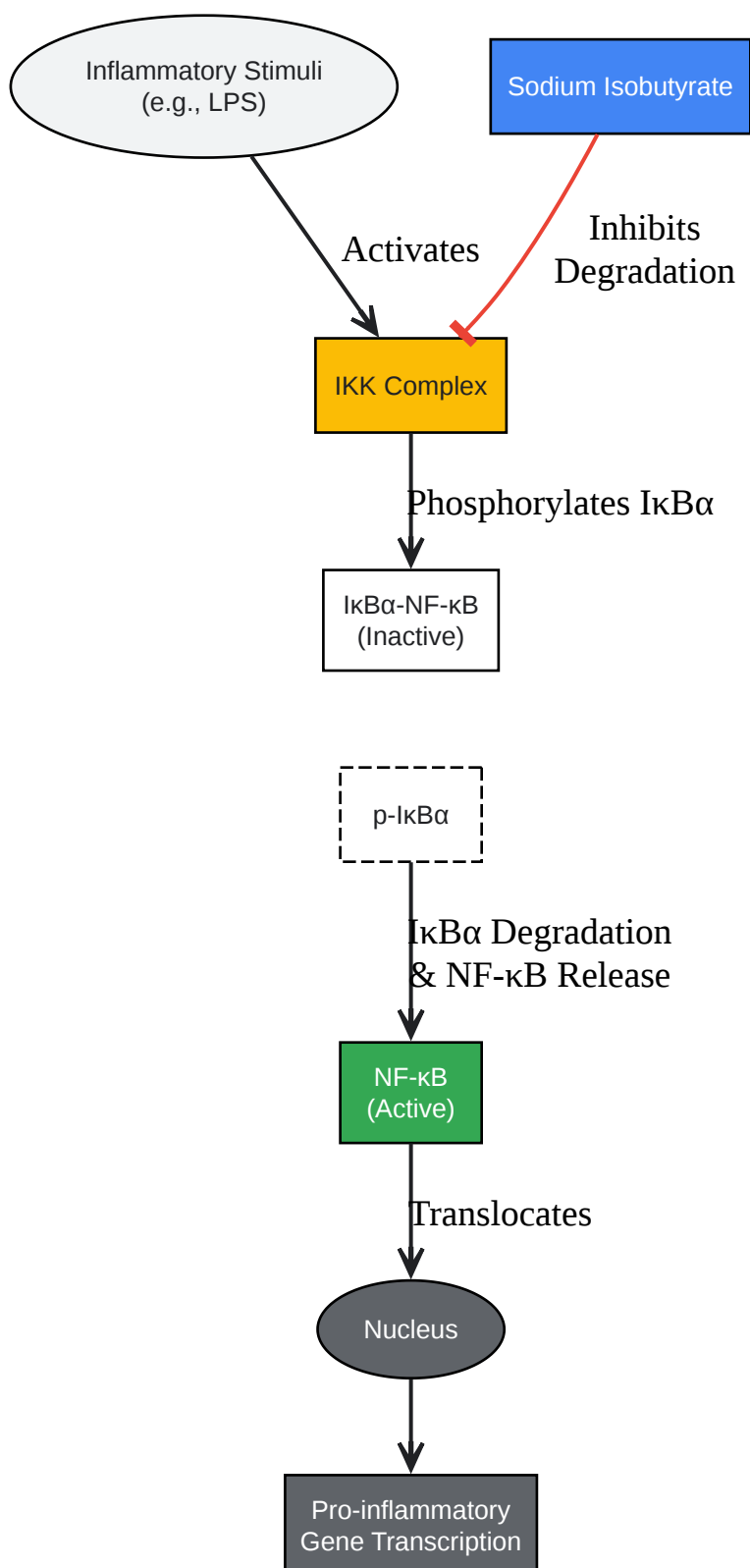


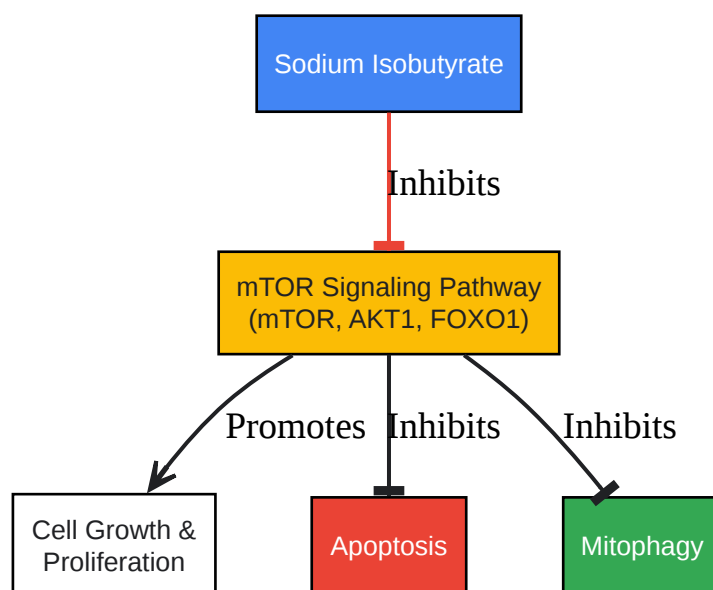
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Caption: Inhibition of JAK2/STAT signaling by **sodium isobutyrate**.

Inhibition of the NF- κ B Signaling Pathway

Sodium butyrate can attenuate inflammatory responses by inhibiting the NF- κ B signaling pathway.^[19] It prevents the degradation of I κ B α , the inhibitory protein that sequesters NF- κ B in the cytoplasm. By blocking I κ B α degradation, sodium butyrate prevents the translocation of NF- κ B to the nucleus, thereby inhibiting the transcription of pro-inflammatory genes.^{[19][21]}





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